

In-Depth Technical Guide: H-Ile-Pro-Pro-OH Hydrochloride

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Compound of Interest

Compound Name: *H-Ile-Pro-Pro-OH hydrochloride*

Cat. No.: *B12303965*

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Introduction

H-Ile-Pro-Pro-OH hydrochloride, the hydrochloride salt of the tripeptide Isoleucyl-Prolyl-Proline (IPP), is a compound of significant interest in the fields of biochemistry and pharmacology. This document provides a comprehensive overview of its fundamental properties, experimental protocols for its characterization, and its mechanism of action as an Angiotensin-Converting Enzyme (ACE) inhibitor.

Physicochemical Properties

The basic physicochemical properties of **H-Ile-Pro-Pro-OH hydrochloride** and its corresponding free peptide form are summarized below. It is important to note that while data for the hydrochloride form is provided where available, some properties, such as pKa and melting point, are reported for the free peptide (H-Ile-Pro-Pro-OH) due to a lack of specific experimental data for the hydrochloride salt.

Table 1: Physicochemical Data for **H-Ile-Pro-Pro-OH Hydrochloride** and H-Ile-Pro-Pro-OH

Property	H-Ile-Pro-Pro-OH Hydrochloride	H-Ile-Pro-Pro-OH (Free Peptide)	Source(s)
IUPAC Name	(2S)-1-[(2S)-1-[(2S,3S)-2-amino-3-methylpentanoyl]pyrrolidine-2-carbonyl]pyrrolidine-2-carboxylic acid hydrochloride	(2S)-1-[(2S)-1-[(2S,3S)-2-amino-3-methylpentanoyl]pyrrolidine-2-carbonyl]pyrrolidine-2-carboxylic acid	[1][2]
Synonyms	L-Isoleucyl-L-prolyl-L-proline hydrochloride	IPP, Ile-Pro-Pro	[1][2]
CAS Number	1208862-61-6	26001-32-1	[1][2][3]
Molecular Formula	C ₁₆ H ₂₈ ClN ₃ O ₄	C ₁₆ H ₂₇ N ₃ O ₄	[1][2][3]
Molecular Weight	361.87 g/mol	325.41 g/mol	[1][4]
Appearance	Solid (Predicted)	Not Available	[3]
Melting Point	Not Available	Not Available	
Boiling Point	Not Available	572.556 °C at 760 mmHg (Predicted)	[5]
pKa (Strongest Acidic)	Not Available	3.44 (Predicted)	[6]
pKa (Strongest Basic)	Not Available	8.2 (Predicted)	[6]
Solubility	Water: 50 mg/mL, DMSO: 30 mg/mL	Not Available	[3]
IC ₅₀ (for ACE)	5 µM	5 µM	[3][4][7]

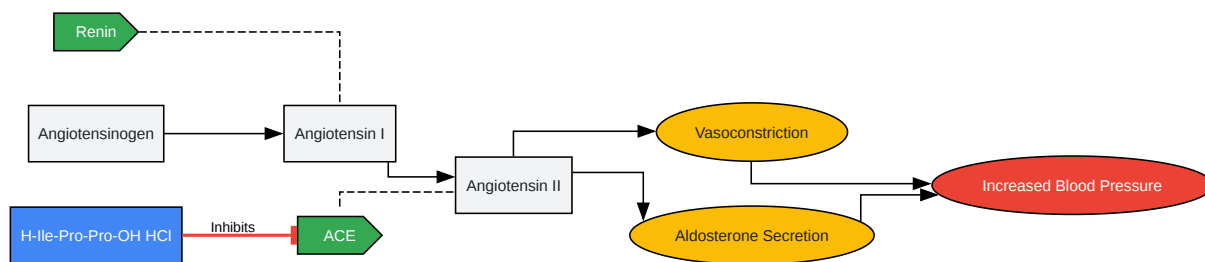
Biological Activity: ACE Inhibition

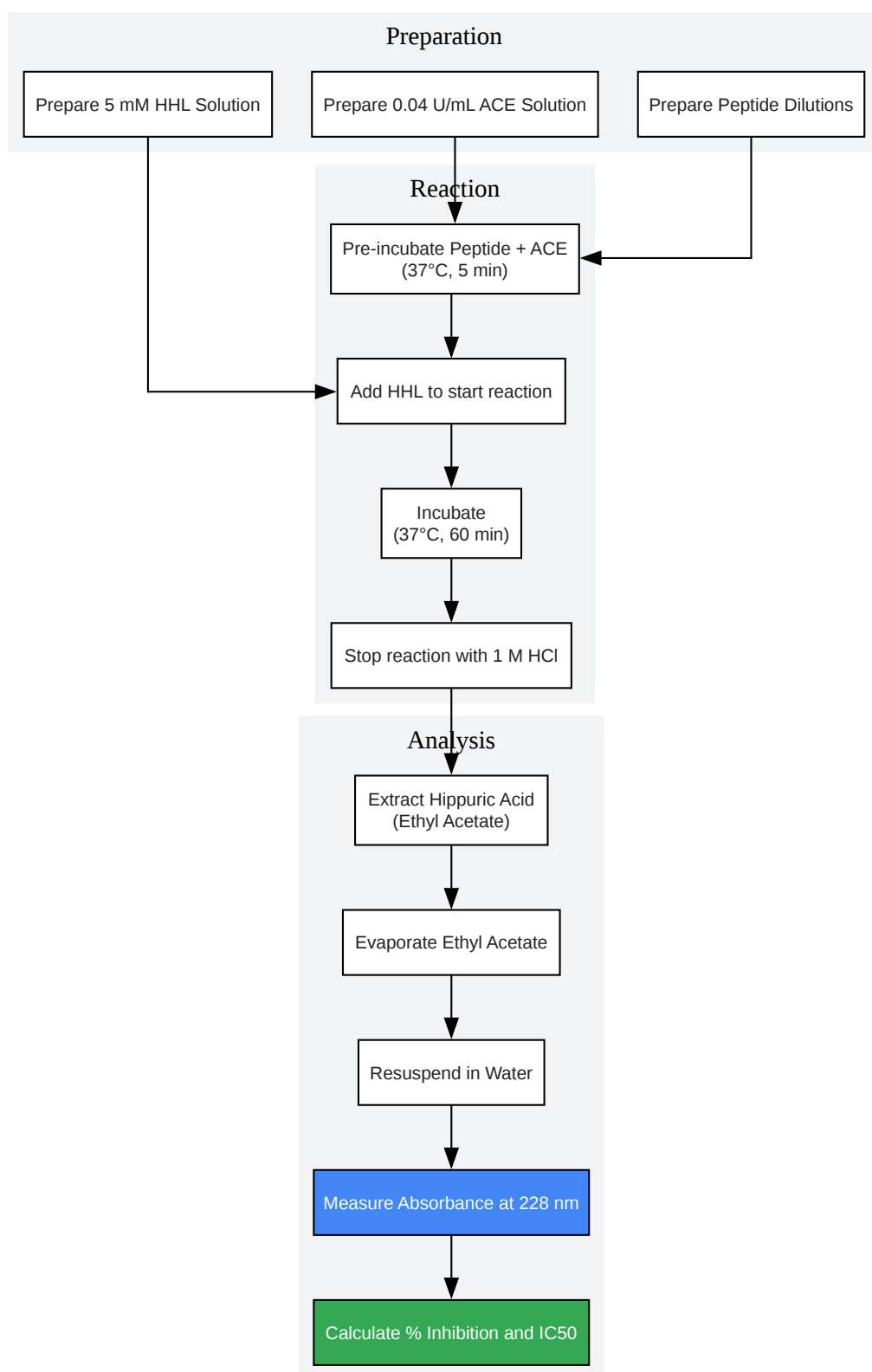
H-Ile-Pro-Pro-OH is a known inhibitor of Angiotensin-Converting Enzyme (ACE), a key enzyme in the Renin-Angiotensin-Aldosterone System (RAAS) that regulates blood pressure. By inhibiting ACE, H-Ile-Pro-Pro-OH prevents the conversion of angiotensin I to angiotensin II, a

potent vasoconstrictor. This leads to vasodilation and a subsequent reduction in blood pressure.^[8]

Signaling Pathway

The mechanism of action of **H-Ile-Pro-Pro-OH hydrochloride** involves the inhibition of the Angiotensin-Converting Enzyme (ACE) within the Renin-Angiotensin-Aldosterone System (RAAS). The following diagram illustrates this pathway.





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